Ethyl Hypochlorite: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Ethyl hypochlorite*
CAS No.:	*624-85-1*
Cat. No.:	*B8587251*

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CAS Number: 624-85-1[1][2]

This technical guide provides an in-depth overview of **ethyl hypochlorite**, a reactive and unstable organic compound. The information is intended for researchers, scientists, and drug development professionals, with a focus on its chemical properties, synthesis, and safe handling.

Core Chemical and Physical Properties

Ethyl hypochlorite is a volatile, yellow liquid with a pungent odor.[3] It is relatively insoluble in water but miscible with organic solvents such as benzene, chloroform, and diethyl ether.[4] Due to its inherent instability, it is typically prepared in situ for immediate use in chemical reactions.

The key quantitative properties of **ethyl hypochlorite** are summarized in the table below for easy reference and comparison.

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Property	Value	Source(s)
Molecular Formula	C_2H_5ClO	[1][3][5][6][7]
Molecular Weight	80.513 g/mol	[5][8]
CAS Registry Number	624-85-1	[1][3][5][6][7]
Boiling Point	36 °C (96.8 °F) at 760 mmHg	[7][9]
Density	1.013 - 1.015 g/cm³	[3][6][7]
Refractive Index	1.369	[3][6]
Vapor Pressure	626 mmHg at 25°C	[3]

Experimental Protocols

Synthesis of **Ethyl Hypochlorite** (Adapted from the Sandmeyer Method)

The synthesis of **ethyl hypochlorite** is based on the general method for preparing alkyl hypochlorites developed by Sandmeyer.[5] This procedure involves the chlorination of ethanol in the presence of a base. The following is a representative protocol adapted from the synthesis of tert-butyl hypochlorite, which should be performed with extreme caution in a well-ventilated fume hood.

Materials:

- Ethanol
- Sodium hydroxide (NaOH)
- Chlorine gas (Cl_2)
- Sodium carbonate (Na_2CO_3) solution (10%)
- Calcium chloride ($CaCl_2$), anhydrous
- Water, deionized

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- Ice

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Gas inlet tube
- Gas outlet tube
- Separatory funnel
- Ice bath

Procedure:

- Preparation of the Alkaline Alcohol Solution: In a three-necked round-bottom flask equipped with a mechanical stirrer and a gas inlet tube, dissolve sodium hydroxide in water. Cool the solution to 15-20°C in an ice bath. Once cooled, add ethanol to the flask with continuous stirring until a homogeneous solution is formed.[10]
- Chlorination: While maintaining the temperature at 15-20°C with the ice bath, bubble chlorine gas through the stirred solution. The rate of chlorine addition should be carefully controlled. An oily, yellow layer of **ethyl hypochlorite** will form.
- Separation and Washing: Transfer the reaction mixture to a separatory funnel and separate the upper oily layer containing the **ethyl hypochlorite**. Wash the organic layer with a 10% sodium carbonate solution to neutralize any remaining acid. Subsequently, wash the product multiple times with water.[10]
- Drying: Dry the **ethyl hypochlorite** over anhydrous calcium chloride.[5][10]
- Storage: **Ethyl hypochlorite** is highly unstable and should be used immediately.[11] If short-term storage is necessary, it should be kept in the dark at 0°C.[5]

Safe Handling and Disposal

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Ethyl hypochlorite is a hazardous substance that requires careful handling. The vapor can explode upon contact with a flame or spark, or upon rapid heating.[11] The liquid is also known to explode on contact with copper.[11] It is sensitive to light and heat, which can cause it to decompose.[12]

Personal Protective Equipment (PPE):

- Safety goggles or a face shield
- Chemical-resistant gloves (consult manufacturer's data)
- Lab coat
- Work in a well-ventilated fume hood at all times.

Disposal:

Due to its reactivity, **ethyl hypochlorite** should be neutralized before disposal. A common method is to react it with a reducing agent, such as sodium bisulfite, under controlled conditions. Always adhere to local regulations for hazardous waste disposal.

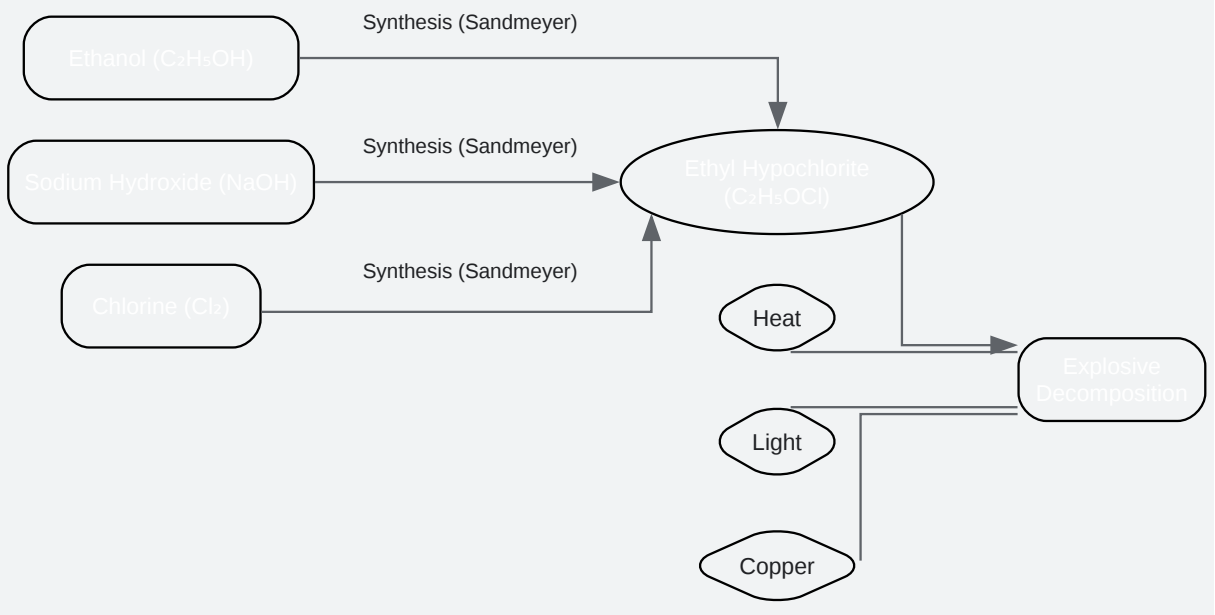
Biological Activity and Signaling Pathways

There are no known specific biological signaling pathways directly modulated by **ethyl hypochlorite**. Its biological effects are primarily attributed to its high reactivity as an oxidizing and chlorinating agent. Hypochlorite ions, in general, are known to be genotoxic and can induce DNA damage.[13] The interaction of hypochlorite with biological molecules is generally non-specific and leads to oxidative damage to proteins, lipids, and nucleic acids, which can result in cytotoxicity.[14]

Logical Relationships: Synthesis and Hazards

The following diagram illustrates the synthesis of **ethyl hypochlorite** from ethanol and its key hazardous reactions and decomposition pathways.

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Caption: Synthesis and instability of **ethyl hypochlorite**.

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